

Essential Safety and Handling Guidance for Angulatin A

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Compound of Interest

Compound Name: **Angulatin A**

Cat. No.: **B1205003**

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This document provides crucial safety and logistical information for the handling and disposal of **Angulatin A** (CAS No. 139979-81-0). The following procedural guidance is intended to ensure the safety of laboratory personnel and the integrity of research involving this compound.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Angulatin A** was not publicly available at the time of this document's creation. The following guidance is based on general safety protocols for handling powdered, biologically active natural products and available chemical data. It is imperative to supplement this information with a thorough risk assessment specific to your laboratory's standard operating procedures.

Quantitative Data

Limited quantitative data for **Angulatin A** is available. The following table summarizes key physical and chemical properties.

Property	Value	Source
CAS Number	139979-81-0	[1] [2]
Molecular Formula	C ₃₄ H ₄₆ O ₁₃	[1] [2]
Molecular Weight	662.72 g/mol	[1]
Appearance	Powder	
Purity	≥98% (HPLC)	
Storage Conditions	2-8°C under seal in a ventilated, dry environment	

Personal Protective Equipment (PPE)

Due to the lack of specific toxicity data, a cautious approach is recommended. The following PPE should be considered the minimum requirement when handling **Angulatin A**.

Equipment	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Eye/Face Protection	Safety glasses with side-shields or safety goggles. A face shield may be required for operations with a higher risk of splash or dust generation.
Skin and Body Protection	Laboratory coat. Consider additional protective clothing if significant exposure is anticipated.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is recommended. All respiratory protection should be used within a comprehensive respiratory protection program.

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Conduct all work with **Angulatin A** in a well-ventilated laboratory.
- For procedures involving weighing or transferring of the solid compound, or any action that could generate dust, use a chemical fume hood or a ventilated balance enclosure.

2. Handling:

- Before use, allow the container of **Angulatin A** to equilibrate to room temperature to prevent moisture condensation.
- Carefully open the container on a stable, clean surface within the designated engineering control (e.g., fume hood).
- Use appropriate tools (e.g., spatula, weighing paper) to handle the solid. Avoid creating dust.
- If preparing solutions, add the solid to the solvent slowly to prevent splashing.

3. Spill Management:

- In the event of a spill, immediately cordon off the area.
- For small spills of solid material, carefully scoop or sweep up the material and place it into a sealed container for disposal. Avoid raising dust.
- For liquid spills, absorb with an inert, non-combustible material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- All materials used for cleanup should be disposed of as hazardous waste.

Disposal Plan

All waste materials contaminated with **Angulatin A** should be treated as hazardous chemical waste.

1. Waste Segregation:

- Solid Waste: Collect all contaminated solid waste, including unused compound, contaminated PPE (gloves, etc.), and labware (e.g., pipette tips, vials), in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **Angulatin A** in a separate, clearly labeled hazardous waste container compatible with the solvents used.

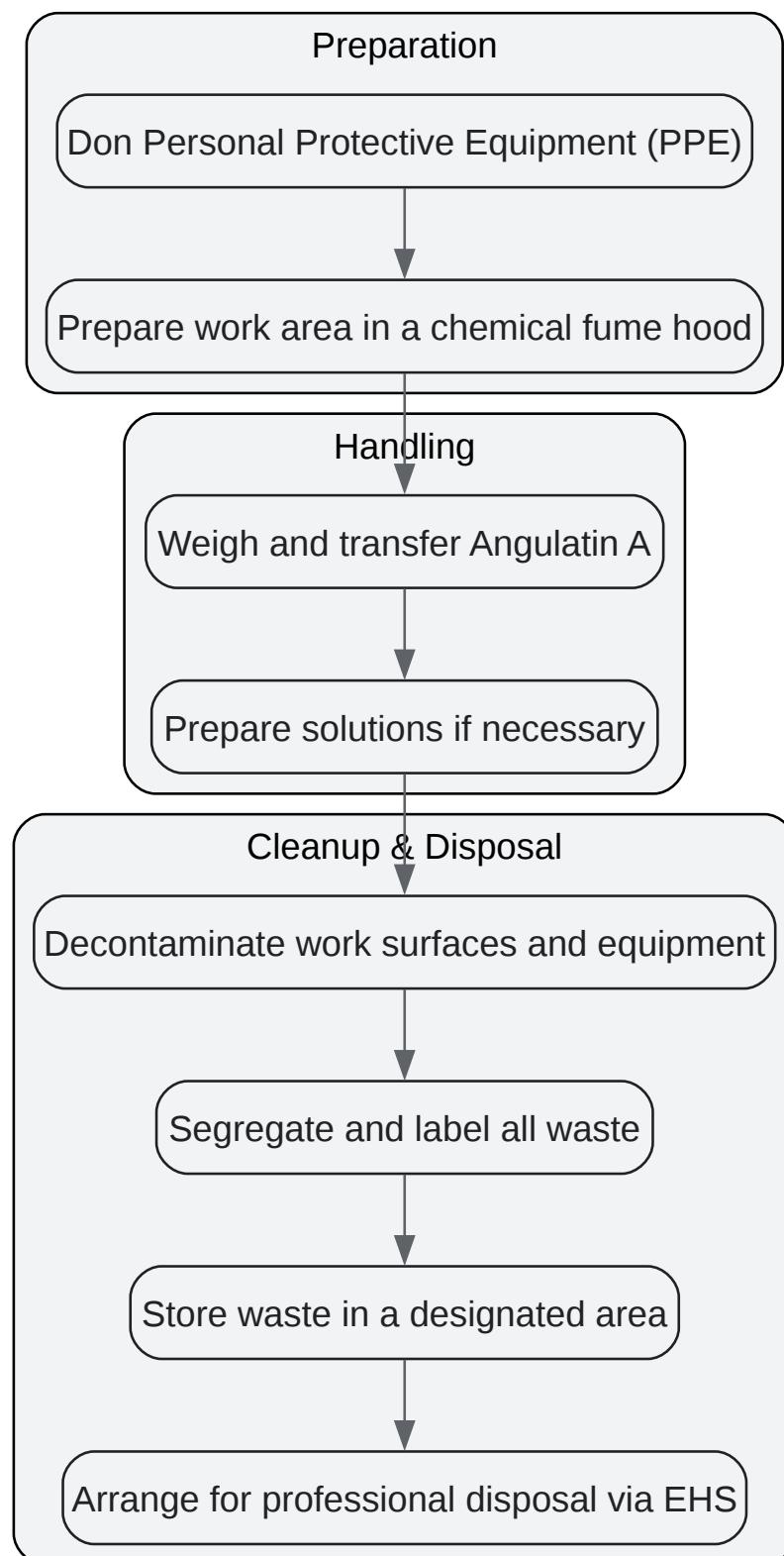
2. Labeling and Storage:

- All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name ("**Angulatin A**") and associated hazards (e.g., "Caution: Biological Activity Not Fully Characterized").
- Store waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.

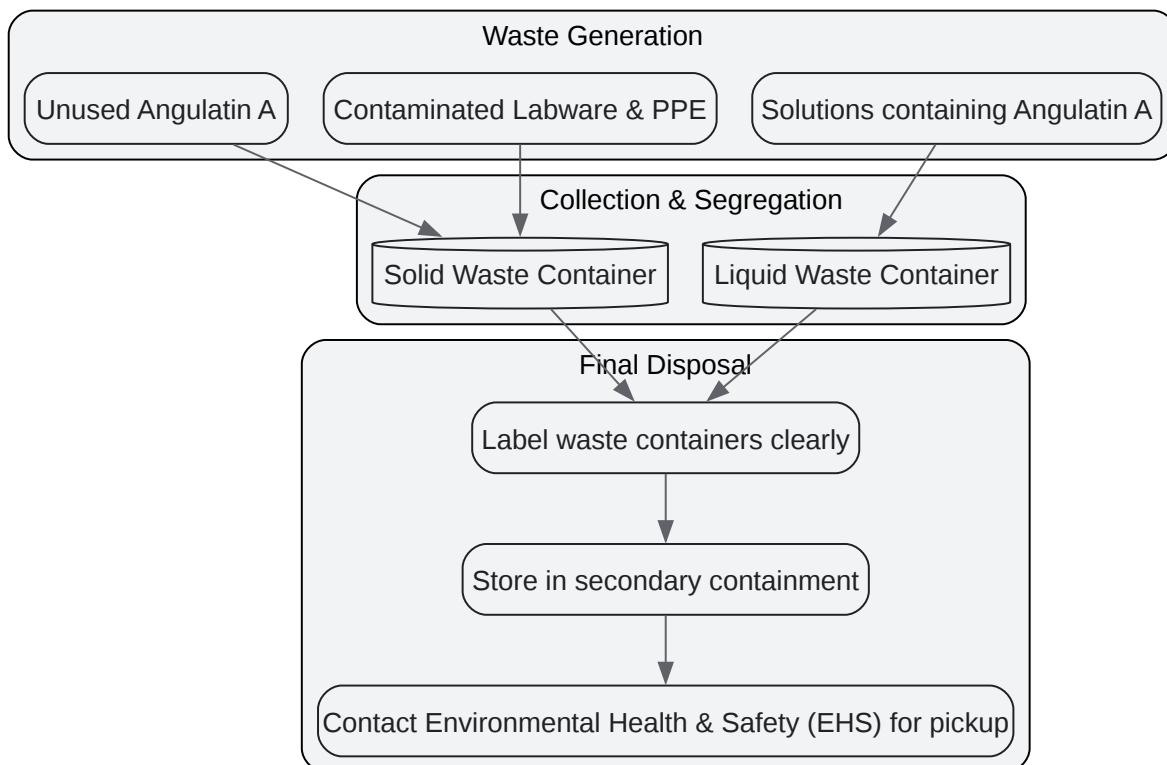
3. Final Disposal:

- Dispose of all **Angulatin A** waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.
- Do not dispose of **Angulatin A** down the drain or in the regular trash.

Visualizations

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Caption: A logical workflow for the safe handling of **Angulatin A**.



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Caption: A procedural diagram for the proper disposal of **Angulatin A** waste.

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References

- 1. Angulatin A | CAS:139979-81-0 | ChemNorm [chem-norm.com]

- 2. Angulatin A,Angulatin A,139979-81-0|中药对照品，标准品，天然产物对照品
[tautobiotech.com]
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